Technical Guide: Reactivity and Chemical Stability of 5-Chloropyrimidine-2(1H)-thione

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Compound of Interest

Compound Name:	*5-Chloropyrimidine-2(1H)-thione*
CAS No.:	*34772-97-9*
Cat. No.:	*B1639151*

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Executive Summary

5-Chloropyrimidine-2(1H)-thione (CAS: 34772-97-9) represents a critical scaffold in medicinal chemistry, serving as a precursor for antiviral and anticancer agents.[1] Its utility is defined by a dichotomy in reactivity: it is a potent S-nucleophile under basic conditions but exhibits significant oxidative instability, readily forming disulfides.[1] This guide provides a mechanistic analysis of its tautomeric equilibrium, alkylation selectivity (S- vs. N-), and oxidative degradation pathways, offering validated protocols for its handling and derivatization.

Chemical Identity and Tautomeric Equilibrium

The reactivity of **5-chloropyrimidine-2(1H)-thione** is governed by the prototropic equilibrium between the thione (1H) and thiol (SH) forms.[1]

- Thione Form (Major): In the solid state and neutral solution, the compound exists predominantly as the thione (A). The C=S double bond is thermodynamically favored over the C=N/S-H arrangement in this heterocyclic system.

- Thiol Form (Minor): The thiol tautomer (B) is the reactive species for nucleophilic attack.

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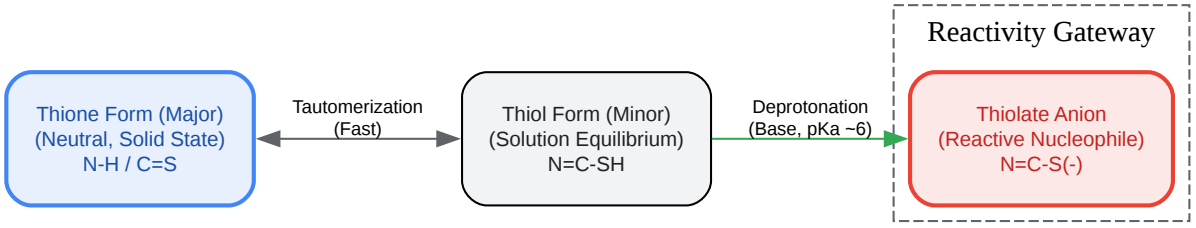
- Thiolate Anion (Reactive Intermediate): Upon deprotonation (pKa ~5.5–6.0, lowered by the electron-withdrawing 5-Cl group), the resonance-stabilized thiolate anion (C) is formed. This anion is an ambident nucleophile but exhibits high selectivity for S-alkylation due to the high polarizability of the sulfur atom (Soft Acid-Hard Base principle).[1]

Diagram 1: Tautomeric Equilibrium and Ionization



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Caption: The 5-chloro substituent increases acidity, shifting equilibrium toward the reactive thiolate anion under mild basic conditions.

Physicochemical Profile

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Property	Description	Mechanistic Implication
Molecular Formula	$C_4H_3ClN_2S$	Core pyrimidine scaffold.[1]
Molecular Weight	146.59 g/mol	Low MW fragment, ideal for fragment-based drug discovery.[1]
Acidity (pKa)	~5.8 (Predicted)	The 5-Cl group (inductive electron withdrawal) stabilizes the anion more than in unsubstituted pyrimidine-2-thione (pKa ~7), making it a better leaving group and a more accessible nucleophile at physiological pH.
Solubility	DMSO, DMF, MeOH (Hot)	Poor solubility in non-polar solvents; requires polar aprotic solvents for alkylation reactions.
Stability	Oxidatively Unstable	Prone to dimerization to bis(5-chloropyrimidin-2-yl)disulfide in the presence of air or iodine.[1]

Reactivity Landscape

Nucleophilic S-Alkylation (Dominant Pathway)

The sulfur atom in the thiolate form is a "soft" nucleophile. When treated with "soft" electrophiles (e.g., alkyl halides, benzyl bromides), reaction occurs almost exclusively at the sulfur atom, yielding 2-(alkylthio)-5-chloropyrimidines.

- Mechanism: S_N2 attack by the thiolate sulfur.
- Selectivity: S-alkylation >>> N-alkylation.[1] N-alkylation is typically observed only with "hard" electrophiles or under specific catalytic conditions.[1]

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- Protocol Note: Use of a mild base (K_2CO_3 or Et_3N) in a polar aprotic solvent (DMF or Acetone) ensures complete deprotonation and rapid reaction.

Oxidative Dimerization (Disulfide Formation)

A major stability concern is the oxidation of the thione/thiol to the disulfide.

- Reaction: 2 R-SH + [O] → R-S-S-R + H_2O
- Triggers: Exposure to air (slow), Iodine (I_2), Hydrogen Peroxide (H_2O_2).
- Synthetic Utility: The disulfide can be used as a protected form of the thiol or as a sulfenylating agent.
- Prevention: Reactions requiring the free thione should be performed under Nitrogen or Argon atmosphere.

Electrophilic Substitution at C5

The C5 position is occupied by Chlorine. While this blocks electrophilic aromatic substitution, the C-Cl bond serves as a handle for Palladium-catalyzed cross-coupling (e.g., Suzuki-Miyaura).[1]

- Challenge: Free thiones/thiols are catalyst poisons (strong binding to Pd).
- Strategy: The sulfur must be alkylated (e.g., S-benzyl) or protected before attempting C-Cl bond activation.[1]

Diagram 2: Reactivity Flowchart

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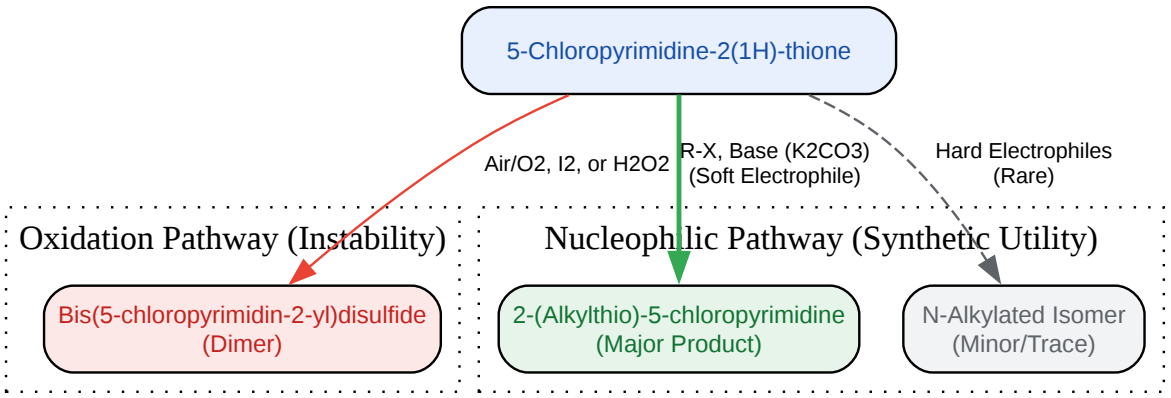

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Caption: The compound predominantly undergoes S-alkylation. Oxidation to disulfide is the primary degradation pathway.

Experimental Protocols

Protocol: Regioselective S-Alkylation

Objective: Synthesis of 5-chloro-2-(methylthio)pyrimidine.

- Preparation: In a round-bottom flask, dissolve **5-chloropyrimidine-2(1H)-thione** (1.0 eq) in anhydrous DMF (5 mL/mmol).
- Deprotonation: Add Potassium Carbonate (K_2CO_3) (1.5 eq). Stir at room temperature for 15 minutes. The suspension may change color (often yellowing) as the thiolate forms.
- Alkylation: Dropwise add Methyl Iodide (MeI) (1.1 eq). Caution: MeI is toxic.[1]
- Reaction: Stir at room temperature for 2–4 hours. Monitor by TLC (SiO_2; Hexane:EtOAc 3:1). The thione (polar) will disappear, replaced by a less polar spot (S-alkyl product).
- Workup: Pour the mixture into ice-water. The product often precipitates. Filter the solid. If no precipitate, extract with Ethyl Acetate, wash with water and brine, dry over Na_2SO_4, and concentrate.

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- Validation: ^{1}H NMR should show a singlet at ~2.5 ppm (S-Me) and loss of the broad NH/SH signal.

Protocol: Controlled Oxidation to Disulfide

Objective: Synthesis of Bis(5-chloropyrimidin-2-yl)disulfide.

- Dissolution: Dissolve the thione (1.0 eq) in Ethanol.
- Oxidation: Add a solution of Iodine (I_2) (0.5 eq) in Ethanol dropwise until a faint yellow color persists (indicating excess iodine).
- Quenching: If necessary, remove excess iodine with a dilute Sodium Thiosulfate solution.
- Isolation: The disulfide usually precipitates from the ethanolic solution. Filter and wash with cold ethanol.[1]

Handling and Stability Guidelines

- Storage: Store at 2–8°C under an inert atmosphere (Argon/Nitrogen). The solid is relatively stable, but solutions degrade upon prolonged exposure to air.
- Solvent Compatibility: Stable in DMSO and DMF for short periods. Avoid protic solvents (MeOH/EtOH) for long-term storage of stock solutions to prevent slow oxidation or solvolysis. [1]
- Safety: Thiones can inhibit thyroid peroxidase (goitrogenic potential). Handle with gloves and in a fume hood.

References

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- Synthesis via Lawesson's Reagent
  - Title: A Focused Review of Synthetic Applications of Lawesson's Reagent in Organic Synthesis.
  - Source:Molecules, 2021.[2][3]
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  - Context: Describes the conversion of pyrimidinones (like 5-chlorouracil) to thiones.
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- Oxidation to Disulfides: Title: Oxidative transformation of thiols to disulfides promoted by activated carbon–air system. Source:Tetrahedron Letters, 2011. Context: Details the facile oxidation of pyrimidine-2-thiones to disulfides.
- Chemical Identity Data
  - Title: 5-Chloropyrimidine-2(1H)
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  - Context: Confirmation of chemical structure and CAS 34772-97-9.[1]

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